

Technical Support Center: Best Practices for Triphenyl Phosphate

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Compound of Interest

Compound Name: *Triphenyl phosphate*

CAS No.: 2528-38-3

Cat. No.: B1346585

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This technical support center provides comprehensive guidance for researchers, scientists, and drug development professionals on the best practices for handling and storing **Triphenyl phosphate** (CAS No. 2528-38-3). This resource includes troubleshooting guides and frequently asked questions to ensure safe and effective use in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Triphenyl phosphate**?

Triphenyl phosphate, also known as Triamyl Phosphate or Phosphoric Acid Triamyl Ester, is an organophosphate compound. It is typically a colorless to pale yellow liquid.^[1] Its chemical formula is $C_{15}H_{33}O_4P$.^[2]

Q2: What are the primary laboratory applications of **Triphenyl phosphate**?

While specific experimental protocols are not widely published, **Triphenyl phosphate** is known for its use as a plasticizer and flame retardant in various polymers.^[1] In a laboratory setting, it may be used in materials science research or as a reference standard.

Q3: What are the main hazards associated with **Tripentyl phosphate**?

Tripentyl phosphate is recognized as a compound with low toxicity compared to other organophosphates.[1] However, it is crucial to handle it with care as it can be harmful if swallowed or inhaled, and may cause skin and eye irritation.[3]

Q4: Where can I find the Safety Data Sheet (SDS) for **Tripentyl phosphate**?

You can typically obtain the Safety Data Sheet from your chemical supplier. The CAS number 2528-38-3 should be used to ensure you have the correct document.

Handling and Storage

Proper handling and storage of **Tripentyl phosphate** are essential to maintain its integrity and ensure laboratory safety.

Handling Precautions:

- Ventilation: Always handle **Tripentyl phosphate** in a well-ventilated area to minimize inhalation of vapors.[4]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear safety glasses with side-shields or chemical goggles.
 - Hand Protection: Use appropriate chemical-resistant gloves.
 - Body Protection: A lab coat or other protective clothing should be worn.
- Hygiene: Avoid eating, drinking, or smoking in areas where **Tripentyl phosphate** is handled. Wash hands thoroughly after handling.[5]
- Spills: In case of a spill, absorb the material with an inert absorbent (e.g., sand, earth) and collect it for disposal.[4]

Storage Guidelines:

- Container: Store in a tightly closed container in a cool, dark, and dry place.[4]

- Incompatibilities: Keep away from strong oxidizing agents.[4]
- Temperature: Store at refrigerator temperatures (2-8°C) for long-term stability.[6]

Troubleshooting Guide

While specific experimental issues with **Tripentyl phosphate** are not well-documented, the following general troubleshooting tips for handling liquid reagents may be helpful.

Issue	Potential Cause	Recommended Solution
Inconsistent experimental results	Reagent degradation due to improper storage.	Ensure the compound is stored in a tightly sealed container at the recommended temperature and protected from light.
Contamination of the reagent.	Use clean, dedicated glassware and tools when handling Tripentyl phosphate. Avoid introducing moisture or other impurities.	
Material incompatibility	Reaction with incompatible labware.	Refer to chemical compatibility charts for the specific materials you are using. Avoid strong oxidizing agents.
Difficulty in dispensing accurate volumes	High viscosity at low temperatures.	Allow the reagent to slowly warm to room temperature before use to ensure accurate measurement.

Quantitative Data

The following table summarizes the known physical and chemical properties of **Tripentyl phosphate**.

Property	Value
CAS Number	2528-38-3[2][7]
Molecular Formula	C ₁₅ H ₃₃ O ₄ P[2]
Molecular Weight	308.39 g/mol [2][8]
Appearance	Colorless to pale yellow liquid[1]
Boiling Point	138-140 °C @ 1 Torr[7]
Density	0.937 g/cm ³ [7]
Solubility	Soluble in organic solvents, less soluble in water.[1]

Experimental Protocols

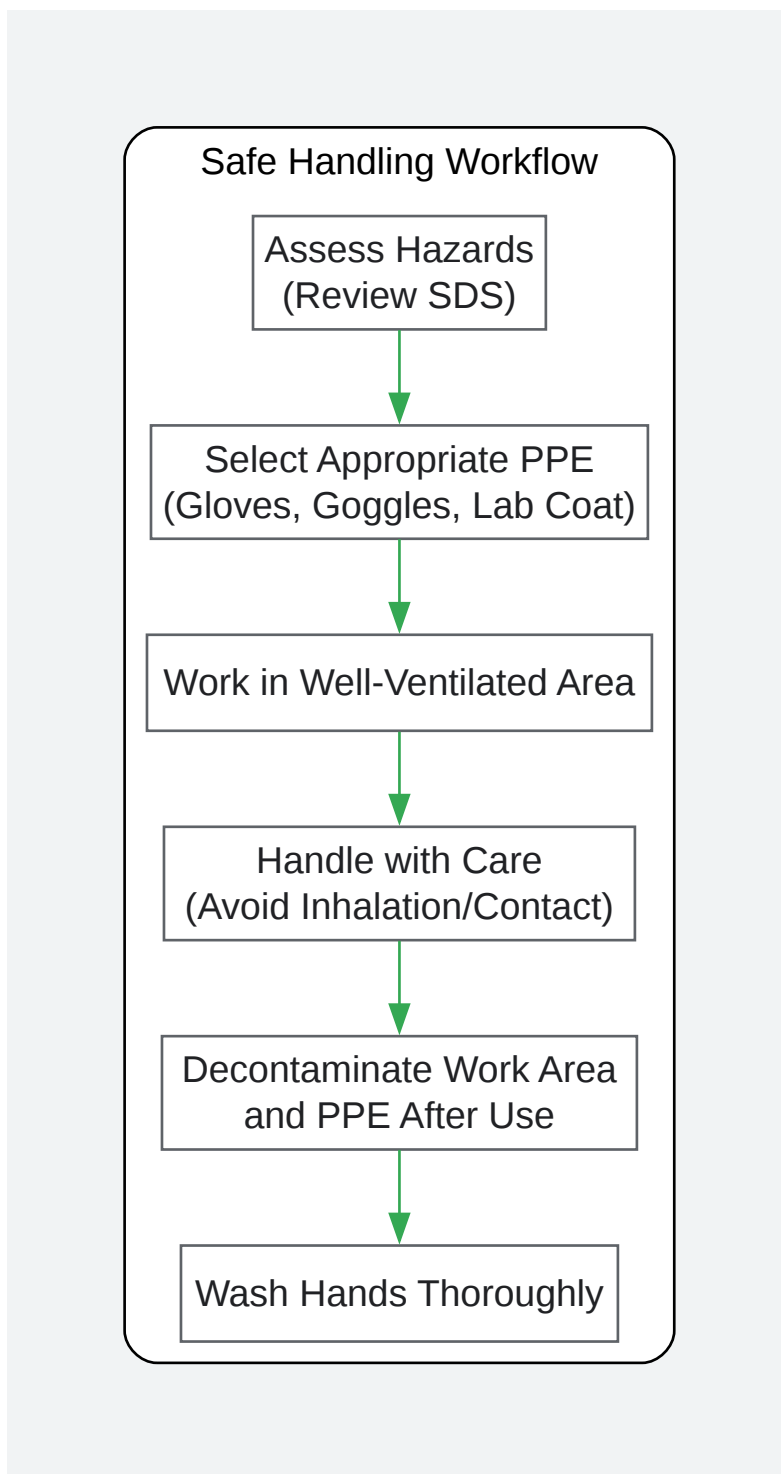
Detailed experimental protocols for the use of **Tripentyl phosphate** as a reagent are not readily available in public literature. Researchers should develop experiment-specific protocols based on the intended application, taking into account the safety and handling information provided in this guide and the product's Safety Data Sheet. For quantitative analysis of organophosphates like **Tripentyl phosphate**, methods such as Gas Chromatography (GC) with a Flame Photometric Detector (FPD) or Mass Spectrometry (MS) are commonly employed.

Disposal Guidelines

Dispose of **Tripentyl phosphate** and any contaminated materials in accordance with local, state, and federal regulations. It should be treated as chemical waste and disposed of through a licensed disposal company. Do not pour down the drain or dispose of with regular trash.

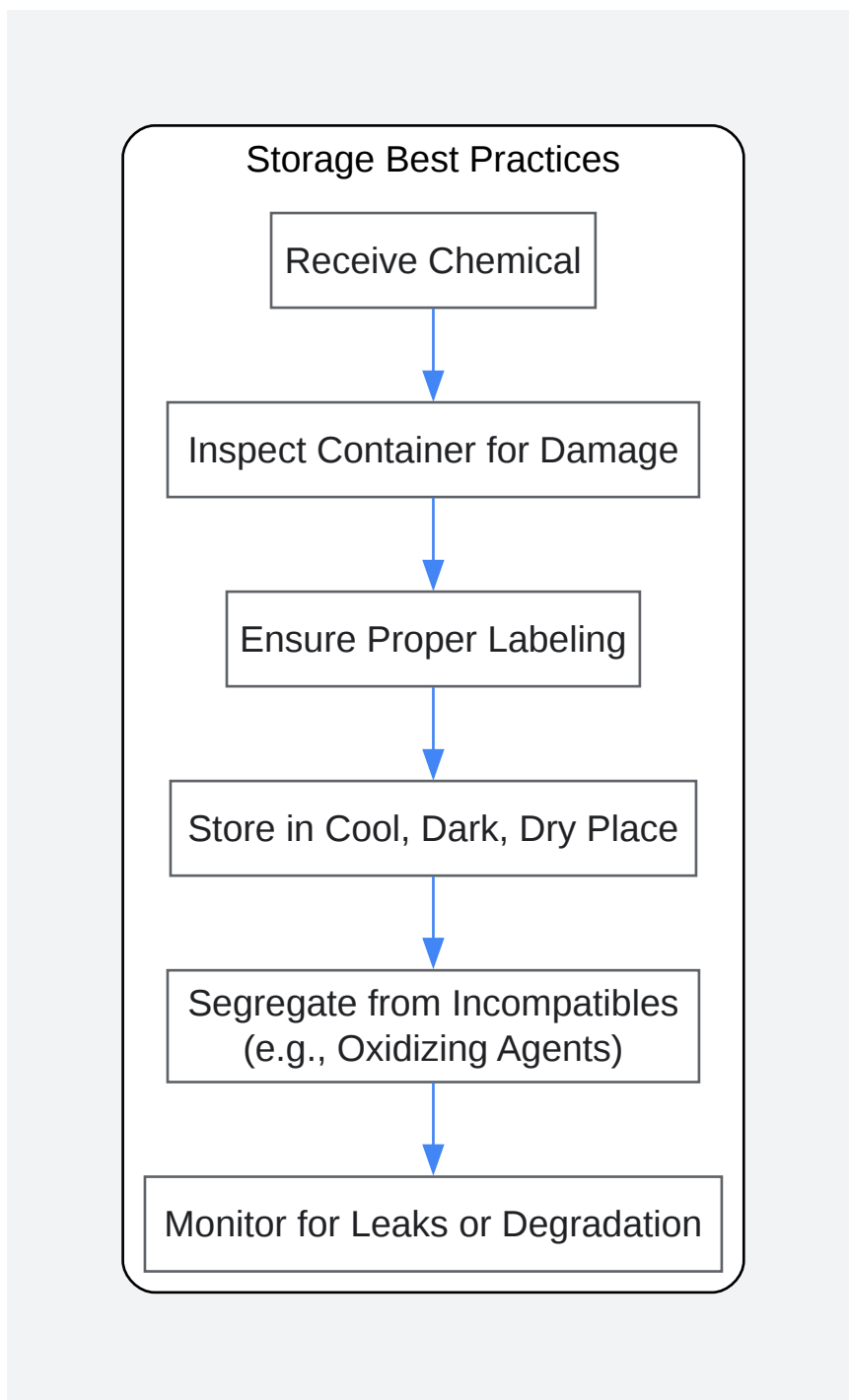
Visual Guides

Below are diagrams illustrating key logical workflows for handling **Tripentyl phosphate**.



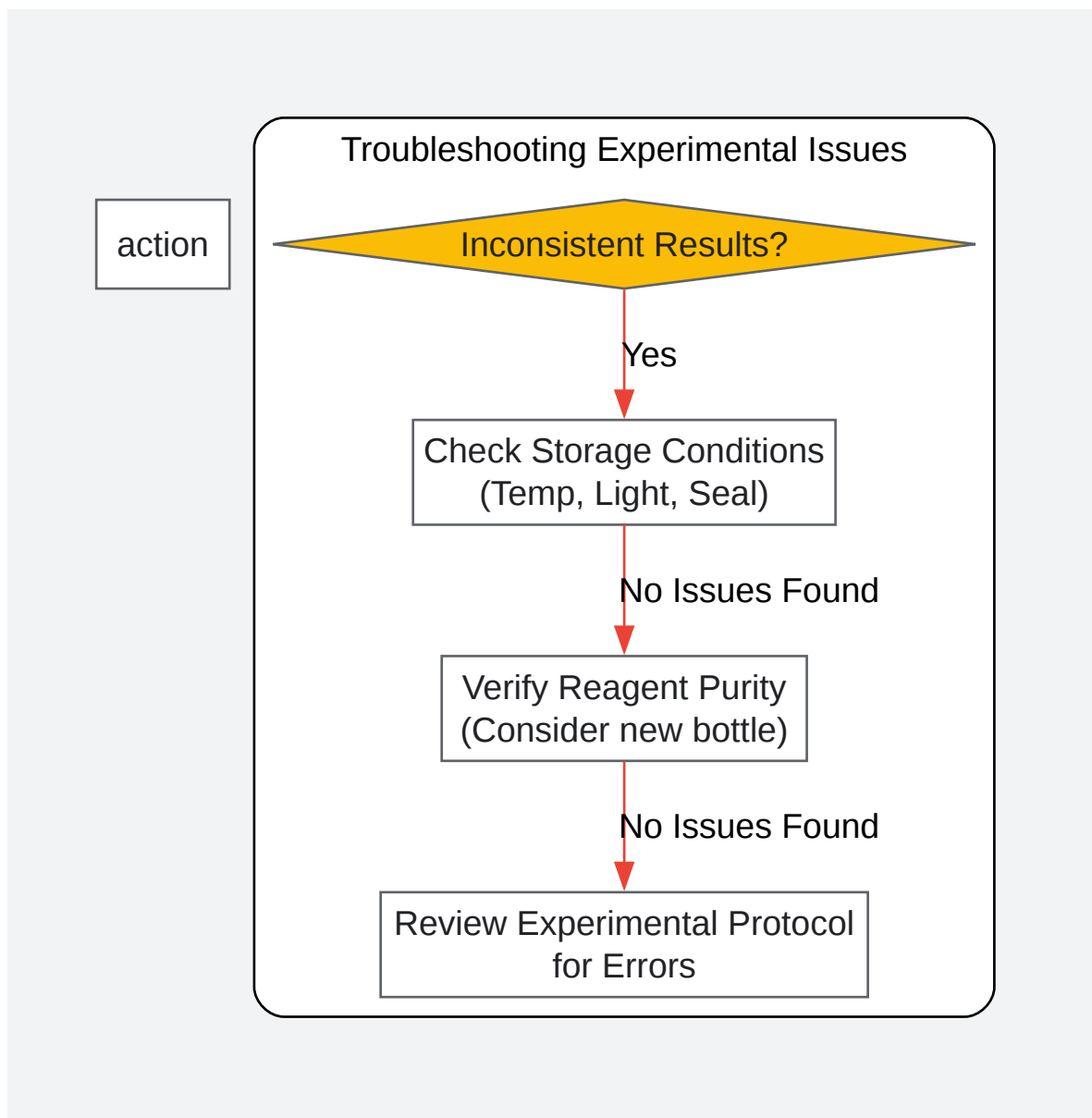
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Safe Handling Workflow for **Triphenyl Phosphate**



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Storage Best Practices for **Triphenyl Phosphate**



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Troubleshooting Inconsistent Experimental Results

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References

- 1. CAS 2528-38-3: Triphenyl phosphate | CymitQuimica [cymitquimica.com]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. accustandard.com [accustandard.com]
- 4. Analytical Method [keikaventures.com]
- 5. dtsc.ca.gov [dtsc.ca.gov]
- 6. pharmaffiliates.com [pharmaffiliates.com]
- 7. CAS Common Chemistry [commonchemistry.cas.org]
- 8. Triphenyl phosphate | C₁₅H₃₃O₄P | CID 75665 - PubChem [pubchem.ncbi.nlm.nih.gov]
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